

Essential Safety and Handling Guidelines for Viburnitol

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Compound of Interest

Compound Name: Viburnitol

Cat. No.: B157378

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This document provides immediate, essential safety and logistical information for handling **Viburnitol** (CAS 488-76-6), also known as (-)-vibo-Quercitol or 1-D-3-Deoxy-myo-inositol. The information is intended to support laboratory safety and chemical handling protocols.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Viburnitol** with detailed hazard analysis is not readily available in public databases. The information provided herein is based on available chemical data and general laboratory safety principles for handling non-hazardous solid chemicals. It is imperative to supplement this guidance with your institution's specific safety protocols and to conduct a thorough risk assessment before use.

Physical and Chemical Properties

Limited data is available for the physical and chemical properties of **Viburnitol**. The following information has been aggregated from available resources.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O ₅	PubChem[1]
Molecular Weight	164.16 g/mol	PubChem[1]
Appearance	Solid (presumed)	General chemical knowledge
Solubility	No data available	
Melting Point	No data available	
Boiling Point	No data available	

Hazard Identification and Personal Protective Equipment (PPE)

Based on available information, **Viburnitol** is not classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). One source explicitly states "None found" for GHS classification.[2] However, in the absence of a complete toxicological profile, it is prudent to handle **Viburnitol** with standard laboratory precautions to minimize exposure.

The following personal protective equipment is recommended:

PPE Category	Recommendation	Rationale
Eye Protection	Safety glasses with side shields or goggles.	Protects eyes from any airborne particles or accidental splashes.
Hand Protection	Standard laboratory gloves (e.g., nitrile).	Prevents direct skin contact.
Body Protection	Laboratory coat.	Protects street clothing and skin from potential contamination.
Respiratory Protection	Generally not required for small quantities in a well-ventilated area. If significant dust is generated, a NIOSH-approved N95 respirator is recommended.	Minimizes inhalation of airborne powder.

Operational and Disposal Plans

Handling and Storage

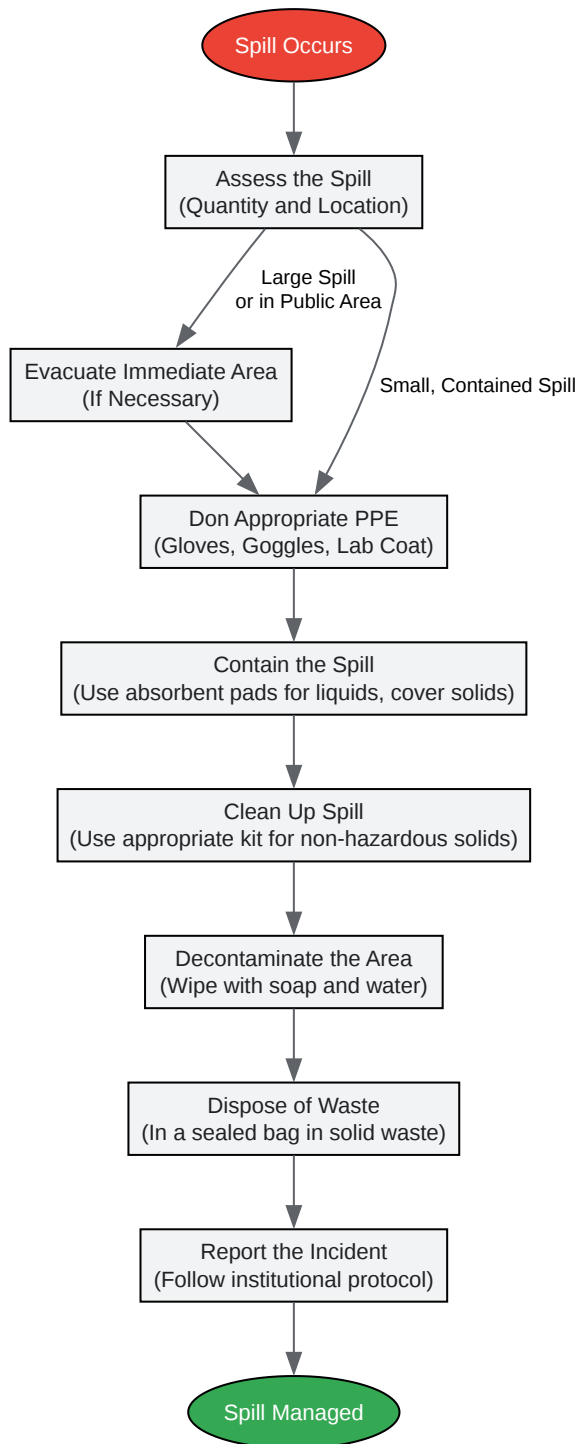
- Handling:
 - Ensure work is conducted in a well-ventilated area, such as a chemical fume hood, especially when handling larger quantities or if dust generation is likely.
 - Avoid direct contact with skin and eyes.
 - Minimize dust formation during handling and weighing.
 - Wash hands thoroughly after handling.
- Storage:
 - Store in a tightly sealed, clearly labeled container.
 - Keep in a cool, dry, and well-ventilated area.

- Store away from incompatible materials, such as strong oxidizing agents.

Spill Management Workflow

In the event of a spill, the following workflow should be initiated to ensure safe and effective cleanup.

Viburnitol Spill Response Workflow



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Viburnitol Spill Response Workflow

Disposal Plan

As **Viburnitol** is not classified as hazardous, disposal should follow standard procedures for non-hazardous chemical waste, in accordance with local, state, and federal regulations.

- Solid Waste:
 - Collect waste **Viburnitol** and any contaminated materials (e.g., paper towels, gloves) in a sealed, labeled container.
 - Dispose of as non-hazardous solid chemical waste through your institution's environmental health and safety office.
- Liquid Waste (if dissolved):
 - Consult your institution's guidelines for the disposal of non-hazardous aqueous waste. In many cases, small quantities may be permissible for drain disposal with copious amounts of water, but this must be verified with your safety office.
- Empty Containers:
 - Rinse empty containers thoroughly with a suitable solvent (e.g., water).
 - Dispose of the rinsed container with regular laboratory glass or plastic waste, after defacing the label.

For specific disposal guidance, always contact your institution's environmental health and safety department.^{[3][4][5][6][7]}

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